

Application Note: Preparation of Apafant-d8 Stock Solutions

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Compound of Interest

Compound Name: Apafant-d8

Cat. No.: B15557386

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Introduction

Apafant, also known as WEB 2086, is a potent and specific antagonist of the Platelet-Activating Factor (PAF) receptor.[1][2][3] PAF is a powerful phospholipid mediator involved in a wide range of physiological and pathological processes, including platelet aggregation, inflammation, and anaphylaxis.[4][5] As a PAF receptor antagonist, Apafant is a valuable tool for investigating the biological roles of PAF and for the development of therapeutics targeting PAF-mediated diseases. **Apafant-d8** is the deuterated form of Apafant, commonly used as an internal standard in quantitative mass spectrometry-based bioanalytical assays due to its similar chemical and physical properties to the parent compound, but distinct mass. This application note provides a detailed protocol for the preparation of **Apafant-d8** stock solutions for experimental use.

Chemical and Physical Properties

A summary of the key quantitative data for Apafant and its deuterated analog is provided in the table below. Note that the molecular weight of the deuterated form is higher due to the replacement of eight hydrogen atoms with deuterium.

Property	Apafant	Apafant-d8
Synonyms	WEB 2086, WEB-2086BS	WEB 2086-d8
CAS Number	105219-56-5	1185101-22-7
Molecular Formula	C ₂₂ H ₂₂ ClN ₅ O ₂ S	C ₂₂ H ₁₄ D ₈ ClN ₅ O ₂ S
Molecular Weight	~455.96 g/mol	~464.01 g/mol
Appearance	White to yellow solid	Solid powder
Primary Use	PAF Receptor Antagonist	Internal Standard

Experimental Protocol: Stock Solution Preparation

This protocol details the steps to prepare a 10 mg/mL stock solution of **Apafant-d8**. The concentration can be adjusted based on specific experimental needs by modifying the volume of the solvent.

1. Materials and Equipment

- **Apafant-d8** solid powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Microcentrifuge tubes or amber glass vials
- Analytical balance
- Pipettes and sterile pipette tips
- Vortex mixer
- Ultrasonic bath (optional, for enhancing solubility)

2. Safety Precautions

- Handle **Apafant-d8** in a well-ventilated area or a chemical fume hood.

- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves.
- Refer to the Safety Data Sheet (SDS) for comprehensive safety information.

3. Stock Solution Preparation (10 mg/mL in DMSO)

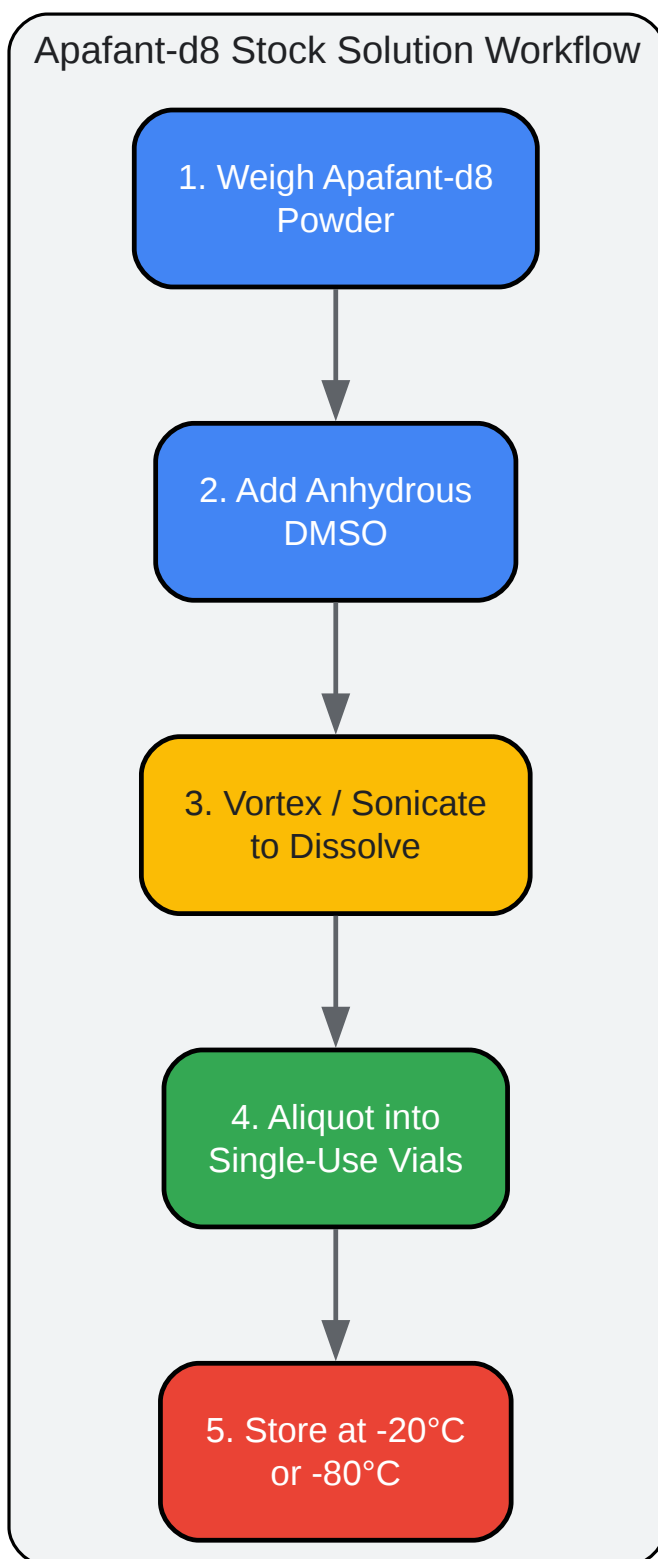
- **Weighing:** Accurately weigh the desired amount of **Apafant-d8** powder using an analytical balance. For example, to prepare 1 mL of a 10 mg/mL solution, weigh 10 mg of the powder.
- **Solubilization:** Add the weighed **Apafant-d8** to a suitable vial. Using a calibrated pipette, add the calculated volume of DMSO. For 10 mg of powder to make a 10 mg/mL solution, add 1 mL of DMSO.
- **Dissolution:** Cap the vial securely and vortex the mixture thoroughly. If the compound does not dissolve completely, brief sonication in an ultrasonic bath may be used to facilitate dissolution. Visually inspect the solution to ensure it is clear and free of particulates.
- **Aliquoting and Storage:** To avoid repeated freeze-thaw cycles, which can degrade the compound, it is recommended to aliquot the stock solution into smaller, single-use volumes in microcentrifuge tubes or amber vials.
- **Storage Conditions:** Store the stock solution aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months). When stored as a powder, Apafant is stable at -20°C for up to 3 years.

4. Preparation of Working Solutions

To prepare a working solution, thaw an aliquot of the stock solution and dilute it to the final desired concentration using the appropriate experimental buffer or cell culture medium. It is crucial to ensure the final concentration of DMSO is compatible with the experimental system, as high concentrations can be toxic to cells.

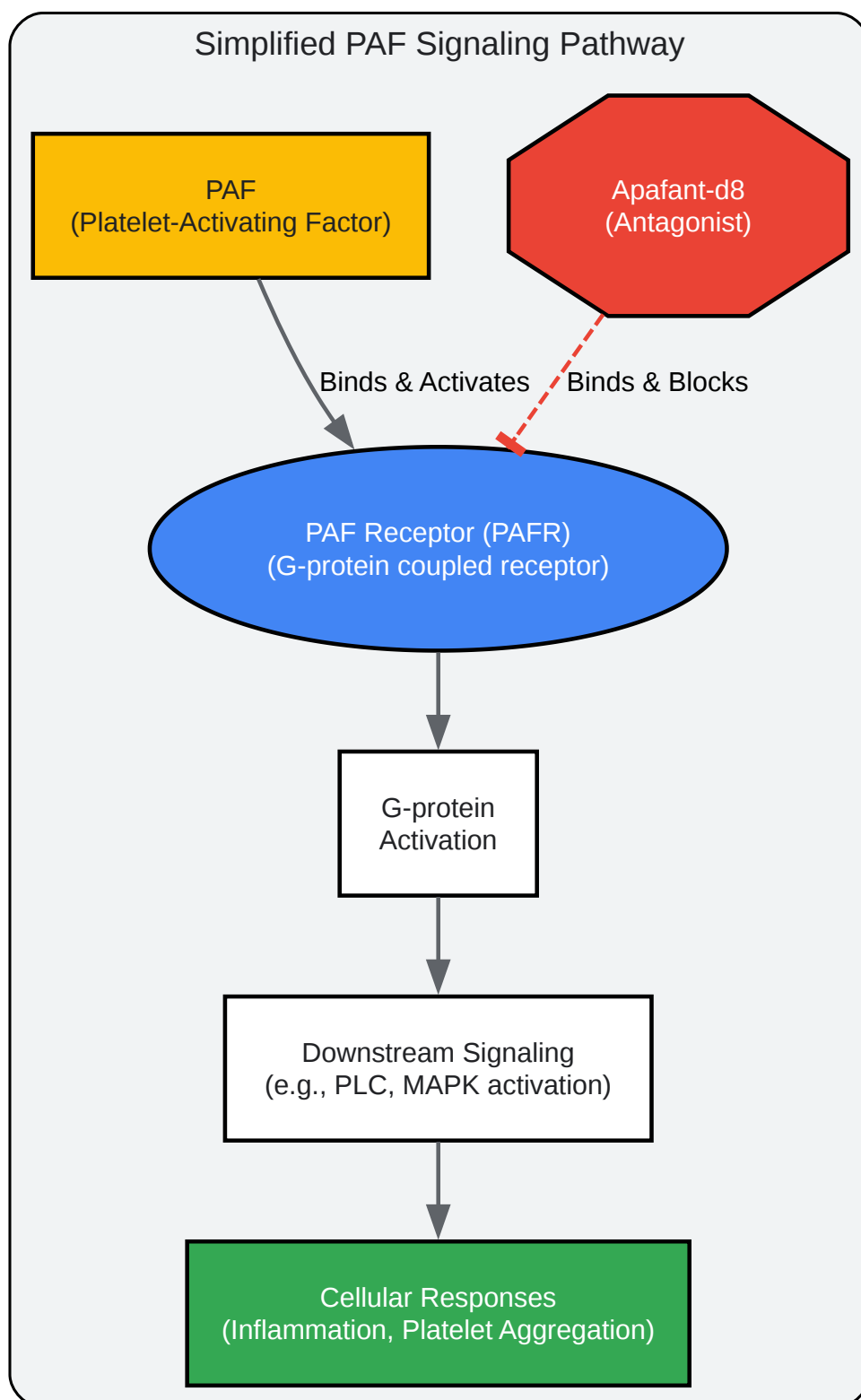
Visualized Workflow and Signaling Context

The following diagrams illustrate the workflow for preparing the stock solution and the biological pathway in which **Apafant-d8** acts as a research tool.



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Caption: Workflow for preparing **Apafant-d8** stock solution.



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Caption: **Apafant-d8** blocks the PAF signaling pathway.

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